

Troubleshooting low sensitivity in 8'-Oxo-6-hydroxydihydrophaseic acid detection

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Compound of Interest

Compound Name: 8'-Oxo-6-hydroxydihydrophaseic acid

Cat. No.: B582105

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This guide provides troubleshooting advice and frequently asked questions for researchers encountering low sensitivity during the detection of **8'-Oxo-6-hydroxydihydrophaseic acid** and related abscisic acid (ABA) metabolites using Liquid Chromatography-Mass Spectrometry (LC-MS).

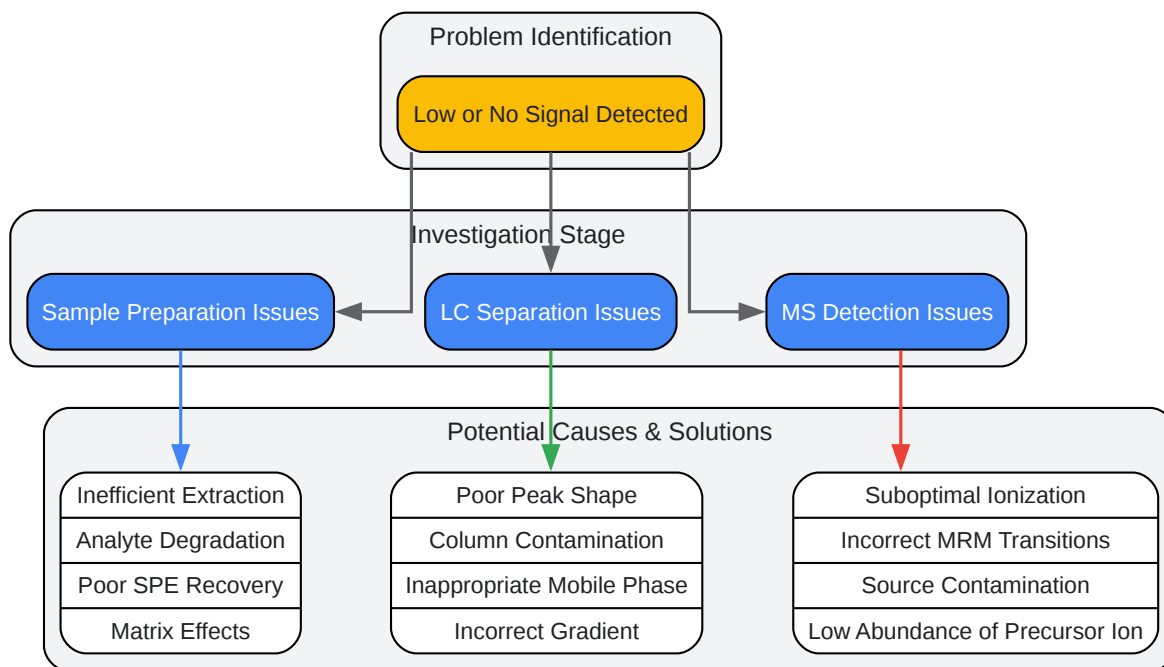
General Troubleshooting

Q1: Why am I observing a weak or no signal for my target analyte?

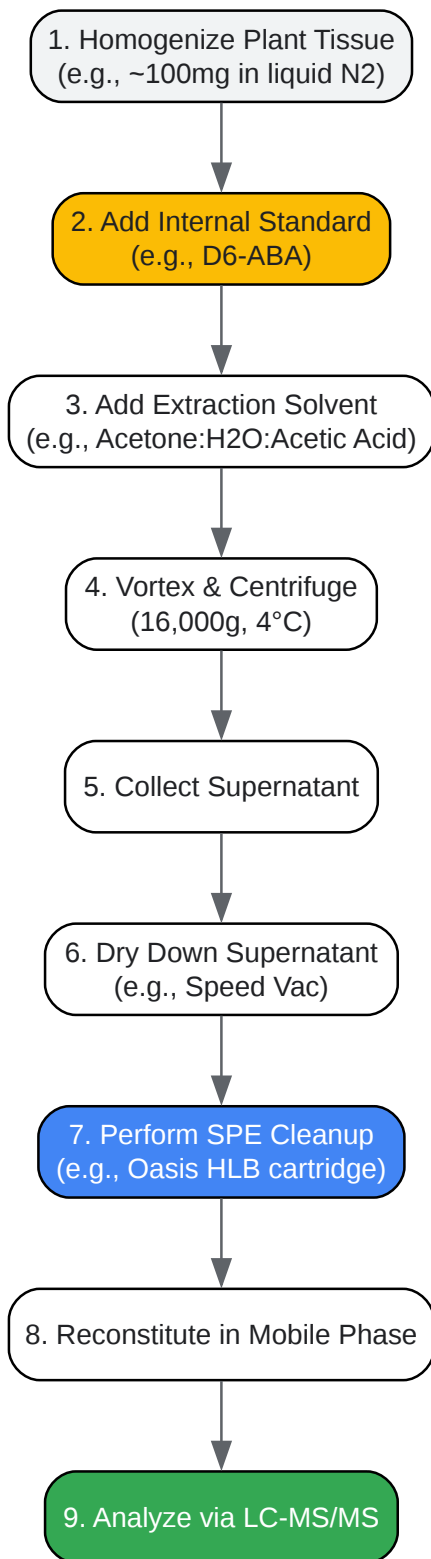
Low sensitivity in LC-MS/MS analysis of phytohormones is a common issue that can arise from multiple stages of the experimental workflow.^{[1][2]} The problem can generally be traced back to one of three areas: Sample Preparation, Liquid Chromatography, or Mass Spectrometry settings. A systematic approach is crucial to identify and resolve the root cause.

Below is a logical workflow to diagnose the source of low sensitivity.

Troubleshooting Workflow for Low Analyte Sensitivity



Sample Preparation & Purification Workflow

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References

- 1. Frontiers | Validated method for phytohormone quantification in plants [frontiersin.org]
- 2. Validated method for phytohormone quantification in plants - PMC [pmc.ncbi.nlm.nih.gov]
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